

A Comprehensive Technical Guide to Cesium Bicarbonate

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Compound of Interest

Compound Name: Cesium bicarbonate

Cat. No.: B093723

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This guide provides an in-depth exploration of **cesium bicarbonate** (CsHCO_3), a compound of increasing interest in advanced research and development. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes fundamental chemical data with practical insights into its application, handling, and synthesis. Our focus is on the causality behind experimental choices and the establishment of self-validating protocols, ensuring both scientific rigor and practical utility.

Core Chemical Identity and Properties

Cesium bicarbonate, also known as cesium hydrogen carbonate, is an inorganic compound that serves as a crucial precursor for the synthesis of various cesium salts.^[1] While less common than its carbonate counterpart, its unique properties make it an invaluable reagent in specific chemical contexts.^[2]

Molecular and Physical Characteristics

A clear understanding of the fundamental properties of **cesium bicarbonate** is essential for its effective application. The compound is a white crystalline solid, notable for its high solubility in water and its hygroscopic nature.^{[3][4]}

Property	Value	Source
Molecular Formula	CHCsO ₃ or CsHCO ₃	[3], [2]
CAS Number	15519-28-5	[2]
Alternate CAS Number	29703-01-3	[4], [5]
Molecular Weight	193.922 g/mol	[3], [6]
Appearance	White crystalline solid/powder	[3], [5]
Solubility in Water	67.77 g/100 mL at 20°C	[2]

The presence of the heavy cesium atom imparts a high molecular weight and density, distinguishing it from other alkali metal bicarbonates.[4] This characteristic can influence reaction kinetics and separation processes, a critical consideration in experimental design.

Chemical Reactivity and Stability

Cesium bicarbonate is a strong alkaline agent.[5] In solution, it establishes an equilibrium that can provide buffering capacity, a property leveraged in various chemical and analytical procedures.[4][5] It is thermally sensitive and will decompose upon heating to yield cesium carbonate, water, and carbon dioxide. This thermal instability is a key factor in its storage and handling, as well as in the design of high-temperature reactions.

Synthesis and Manufacturing

The primary route for synthesizing **cesium bicarbonate** involves the reaction of cesium carbonate with carbon dioxide in an aqueous solution. This process is reversible and sensitive to temperature and pressure, requiring careful control to maximize yield and purity.

Laboratory-Scale Synthesis Protocol

Objective: To produce high-purity **cesium bicarbonate** from cesium carbonate.

Materials:

- Cesium carbonate (Cs₂CO₃)

- Deionized water
- Carbon dioxide (CO₂) gas
- Ice bath
- Reaction vessel with gas inlet and outlet
- Magnetic stirrer

Methodology:

- **Dissolution:** Prepare a saturated solution of cesium carbonate in deionized water at room temperature in the reaction vessel.
- **Cooling:** Place the reaction vessel in an ice bath and allow the solution to cool to 0-5°C with continuous stirring. This increases the solubility of CO₂ in the solution, driving the reaction forward.
- **Carbonation:** Bubble CO₂ gas through the cold solution. The bicarbonate, being less soluble than the carbonate at this temperature, will precipitate out of the solution.
- **Precipitation and Filtration:** Continue bubbling CO₂ until precipitation is complete. Collect the **cesium bicarbonate** precipitate by vacuum filtration.
- **Washing and Drying:** Wash the precipitate with a small amount of ice-cold deionized water to remove any unreacted cesium carbonate. Dry the product under vacuum at a low temperature to prevent decomposition.



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Caption: Workflow for the synthesis of **cesium bicarbonate**.

Applications in Research and Development

The distinct properties of **cesium bicarbonate** make it a valuable tool in several specialized areas of research.

Organic Synthesis

In organic chemistry, **cesium bicarbonate** serves as a mild base.^[5] Its utility is particularly pronounced in reactions where stronger, more common bases like potassium or sodium carbonate lead to undesirable side reactions or decomposition of sensitive functional groups. The high solubility of many cesium salts in organic solvents can also facilitate homogeneous reaction conditions.

Materials Science

The compound is a precursor for cesium-based catalysts.^[5] These catalysts are gaining attention for their potential in various industrial processes, including polymerization and environmental remediation. The purity of the initial **cesium bicarbonate** is paramount to achieving the desired catalytic activity and selectivity.

Analytical Chemistry

As a buffering agent, **cesium bicarbonate** can be used to control the pH of solutions in analytical experiments.^[5] Its high purity grades are essential for applications in trace metal analysis, where contamination from other alkali metals could interfere with results.

Pharmaceutical Intermediates

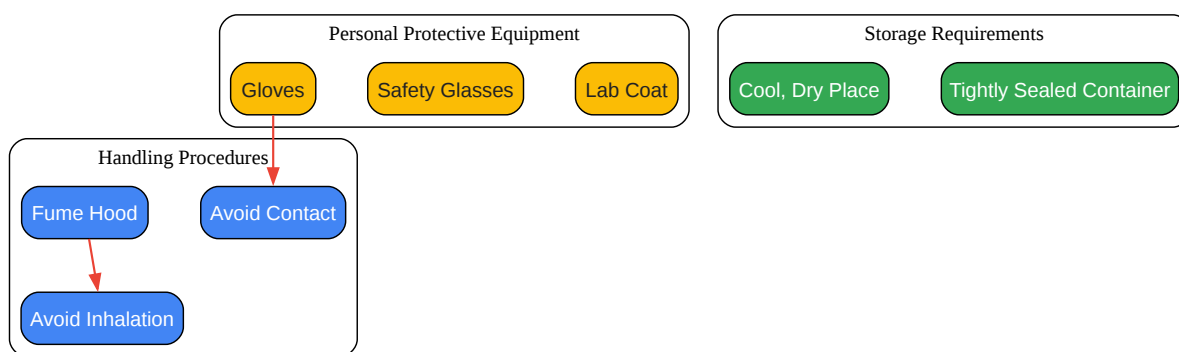
Cesium bicarbonate is utilized in the synthesis of complex pharmaceutical intermediates.^[1] Its role as a reagent in the formation of specific cesium salts is a key application in this field.^[1]

Safety, Handling, and Storage

Trustworthiness in experimental work begins with safety. Proper handling of **cesium bicarbonate** is crucial due to its alkaline nature and the potential reactivity of cesium compounds.

- Handling: Always use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a fume hood to avoid inhalation of dust.

- Storage: Store in a tightly sealed container in a cool, dry place.[5] Its hygroscopic nature necessitates protection from atmospheric moisture to prevent degradation and clumping.
- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous waste.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Cesium Bicarbonate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093723#cesium-bicarbonate-cas-number-and-molecular-formula]

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